

Personal protective equipment for handling 2-Butyl-3-(4-hydroxybenzoyl)benzofuran

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Compound of Interest

Compound Name: 2-Butyl-3-(4-hydroxybenzoyl)benzofuran

Cat. No.: B1194621

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Essential Safety and Handling Guide for 2-Butyl-3-(4-hydroxybenzoyl)benzofuran

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **2-Butyl-3-(4-hydroxybenzoyl)benzofuran**. Adherence to these procedures is essential for maintaining a safe laboratory environment.

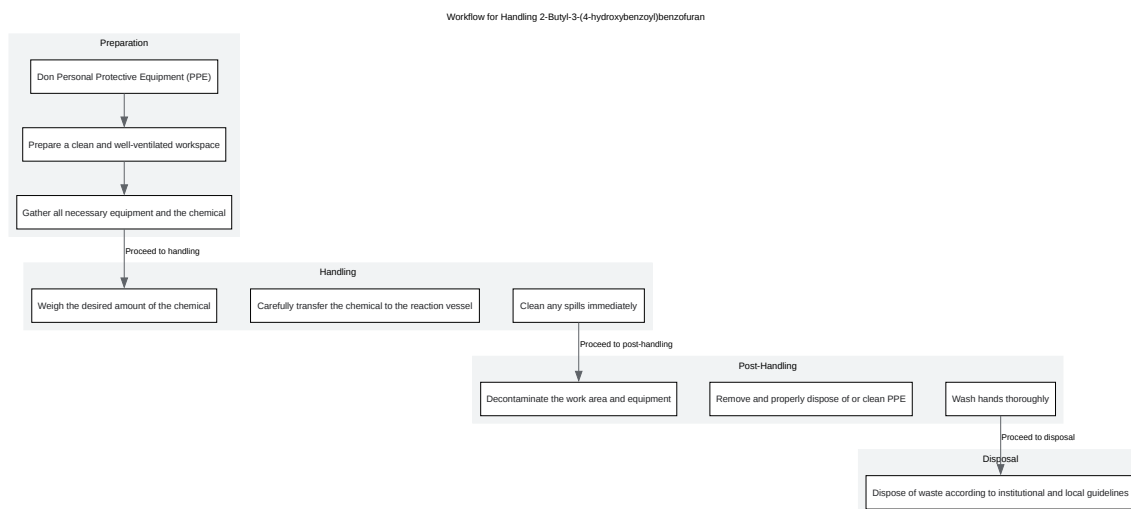
Personal Protective Equipment (PPE)

While **2-Butyl-3-(4-hydroxybenzoyl)benzofuran** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, standard laboratory precautions should always be observed to minimize exposure and ensure personal safety.^{[1][2][3]} The following table summarizes the recommended PPE.

| PPE Category | Item | Specifications and Recommendations |
|------------------------|----------------|--|
| Hand Protection | Gloves | Nitrile gloves are recommended for handling powdered chemicals, offering good resistance to a variety of substances. ^[2] Always inspect gloves for tears or punctures before use. |
| Eye Protection | Safety Glasses | ANSI-approved safety glasses with side shields should be worn to protect against accidental splashes or dust particles. |
| Body Protection | Lab Coat | A standard lab coat should be worn to protect skin and clothing from potential contamination. |
| Respiratory Protection | - | Under normal handling conditions with adequate ventilation, respiratory protection is not required. If dust generation is unavoidable, consider using a dust mask. |

Operational Plan: Safe Handling Procedure

Following a systematic workflow is critical for the safe handling of any chemical. The diagram below illustrates the key steps for handling **2-Butyl-3-(4-hydroxybenzoyl)benzofuran**.



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Caption: Safe handling workflow for **2-Butyl-3-(4-hydroxybenzoyl)benzofuran**.

Disposal Plan

Proper disposal of chemical waste is crucial for environmental safety and regulatory compliance. As **2-Butyl-3-(4-hydroxybenzoyl)benzofuran** is considered non-hazardous, the disposal procedure is straightforward but must be followed diligently.

| Waste Type | Disposal Procedure |
|------------------------|---|
| Unused Chemical | Dispose of as non-hazardous solid chemical waste. It is recommended to entrust disposal to a licensed waste disposal company. ^{[1][3]} |
| Contaminated Materials | Items such as used gloves, weighing paper, and paper towels that have come into contact with the chemical should be collected in a designated, sealed waste bag for disposal. |
| Empty Containers | Rinse the container thoroughly with an appropriate solvent. Once clean and dry, the container can typically be disposed of as regular laboratory glass or plastic waste. |

Important Note: Always consult your institution's specific waste disposal guidelines and your local and national regulations to ensure full compliance.^{[1][3]}

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Butyl-3-(4-hydroxybenzoyl)benzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1194621#personal-protective-equipment-for-handling-2-butyl-3-4-hydroxybenzoyl-benzofuran\]](https://www.benchchem.com/product/b1194621#personal-protective-equipment-for-handling-2-butyl-3-4-hydroxybenzoyl-benzofuran)

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